

Navigating the Disposal of Industrial Gas Cylinders: Procedures for UN1046 (Helium)

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Compound of Interest

Compound Name: MC 1046

Cat. No.: B10800415

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For researchers, scientists, and drug development professionals, the proper disposal of chemical and laboratory materials is a critical component of operational safety and regulatory compliance. This guide provides essential, step-by-step procedures for the safe handling and disposal of compressed gas cylinders, specifically addressing the substance identified by the UN number 1046, which corresponds to compressed Helium.

Initial searches for "**MC 1046**" did not yield a specific chemical compound. However, the UN number "UN1046" is the designated identifier for Helium, a common non-flammable, non-toxic compressed gas. The following information is based on the safety data sheets (SDS) and transportation guidelines for UN1046 (Helium).

Essential Safety and Logistical Information

The primary and most crucial step in the disposal of compressed gas cylinders is to return them to the supplier.^{[1][2][3]} Do not attempt to dispose of residual or unused quantities yourself.^[1] Cylinders are designed to be refilled and reused, and suppliers have the appropriate procedures and equipment for their safe handling.

Key Steps for Preparing Cylinders for Return:

- Ensure the cylinder is empty or no longer in use.
- Close the cylinder valve tightly.

- Replace the valve outlet cap or plug, if provided.
- Ensure the valve protection cap is securely in place.^[2]
- Label the cylinder clearly.
- Store the cylinder in a secure, upright position in a well-ventilated area, away from heat and direct sunlight, until it can be returned.^{[2][4]}

Quantitative Data Summary

The following table summarizes key quantitative data for Helium (UN1046), which is essential for its safe handling and storage prior to disposal.

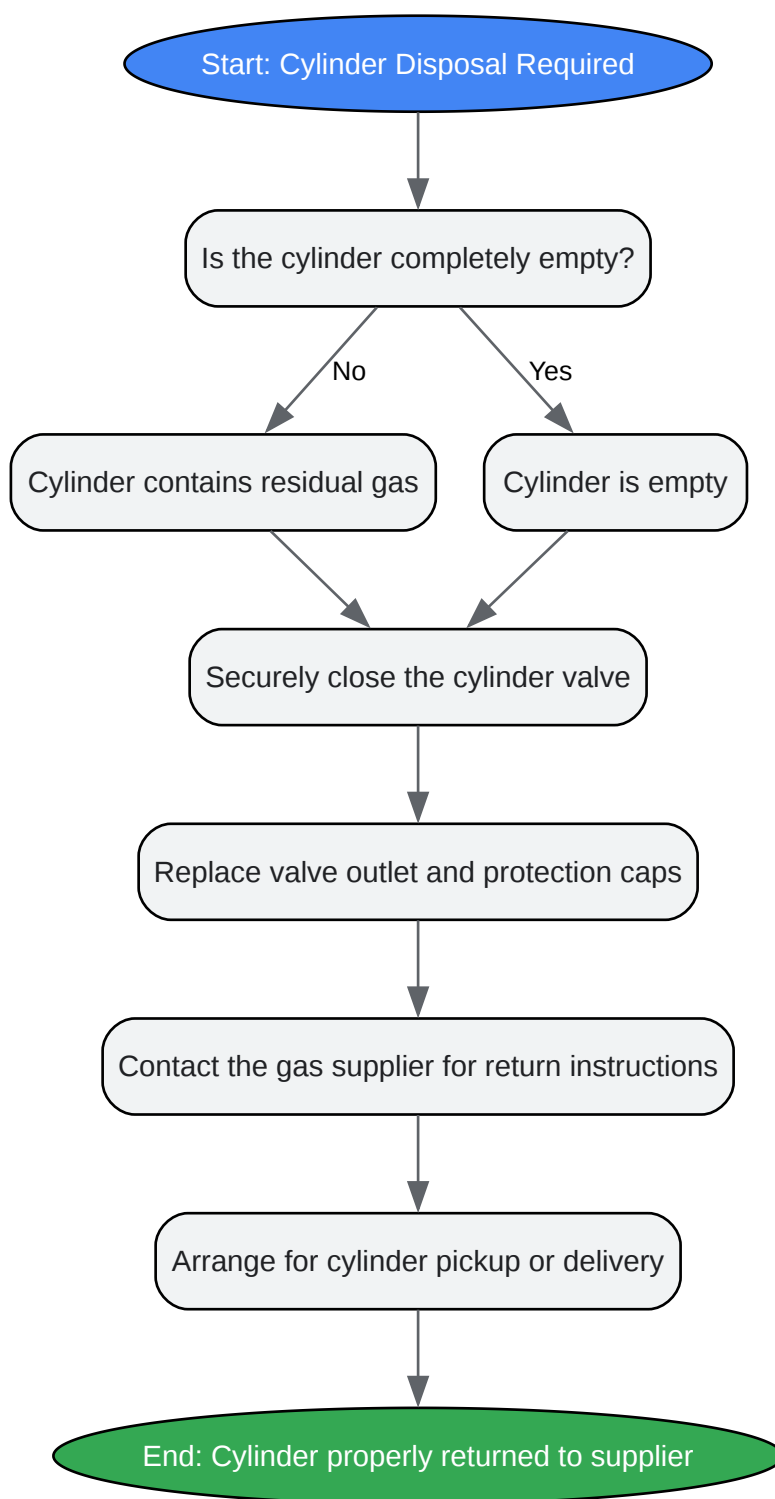
Property	Value
UN Number	1046 ^{[1][2][3][4][5][6]}
Hazard Class	2.2 (Non-flammable, non-toxic gas) ^{[2][3][4][6]}
Boiling Point	-268.9 °C / -452.1 °F ^{[3][4]}
Storage Temperature	Keep below 52°C / 125°F ^{[2][4]}
Molecular Weight	4.0026 g/mol ^{[3][4]}

Experimental Protocols

No experimental protocols for a substance specifically designated as "**MC 1046**" were found in the search results. The procedures outlined here are based on established safety guidelines for the handling of compressed gases, specifically Helium (UN1046).

Disposal Decision Pathway

The following diagram illustrates the logical workflow for the proper disposal of a compressed gas cylinder like UN1046.



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Caption: Logical workflow for the proper disposal of compressed gas cylinders.

Disclaimer: This information is intended as a guide and is based on publicly available safety data sheets for UN1046 (Helium). Always consult the specific safety data sheet provided by your supplier for the exact materials you are using and follow all applicable local, state, and federal regulations for waste disposal.[4]

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- To cite this document: BenchChem. [Navigating the Disposal of Industrial Gas Cylinders: Procedures for UN1046 (Helium)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10800415#mc-1046-proper-disposal-procedures]

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